

troubleshooting tridecanoic acid-d9 experiments

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Compound Focus: Tridecanoic acid-d9

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Chemical Properties & Pharmacological Data

The tables below summarize key identification and pharmacological data for non-deuterated Tridecanoic Acid (N-Tridecanoic Acid), which can serve as a reference point for your work with its deuterated form [1] [2].

Table 1: Chemical Identification and Properties

Property	Details
IUPAC Name	Tridecanoic acid [1]
CAS Registry Number	638-53-9 [1]
Molecular Formula	$C_{13}H_{26}O_2$ [1]
Molecular Weight	214.3443 g/mol [1] [2]
Chemical Structure	A 13-carbon, straight-chain saturated fatty acid [2]
Other Names	n-Tridecoic acid, Tridecylic acid [1]
Melting Point	44.5 °C [2]

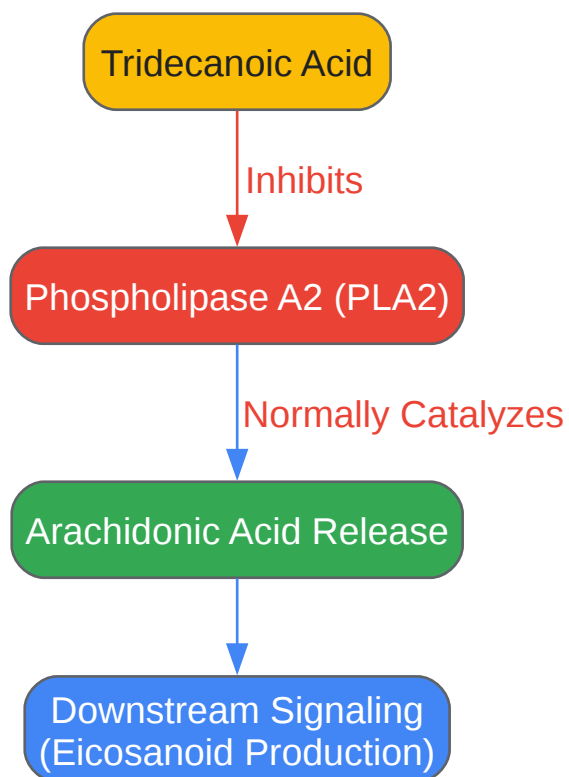
Property	Details
Boiling Point	312.4 °C [2]
Water Solubility	33 mg/L (at 20 °C) [2]

Table 2: Pharmacological Profile from DrugBank

Category	Information
DrugBank ID	DB02448 [2]
Regulatory Status	Not approved as a drug in any region (Experimental) [2]
Known Mechanism of Action	Acts as an inhibitor of Phospholipase A2 enzymes (PLA2G1B and membrane-associated PLA2) [2]
Predicted Properties	High gastrointestinal absorption; violates Veber's Rule (high number of rotatable bonds); Ready biodegradable [2]

Mechanism of Action: Phospholipase A2 Inhibition

The primary known biological activity of Tridecanoic acid is the inhibition of Phospholipase A2 (PLA2) enzymes [2]. The diagram below illustrates this signaling pathway and its potential cellular implications.



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This inhibition of PLA2 may underpin many of the compound's observed biological effects in experiments.

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References

1. Tridecanoic acid - the NIST WebBook [webbook.nist.gov]
2. N-Tridecanoic Acid: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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